

P-1075 for Hair Growth: A Comparative Analysis of Efficacy and Mechanism

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Compound of Interest

Compound Name: P-1075

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This guide provides a comprehensive cross-species comparison of the efficacy of **P-1075** in promoting hair growth, placed in context with other therapeutic alternatives. The information is compiled from preclinical data, with a focus on quantitative analysis and detailed experimental methodologies.

Executive Summary

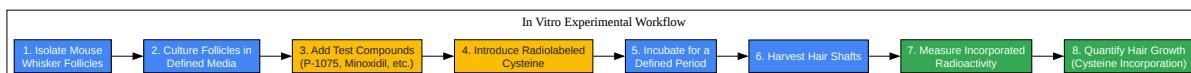
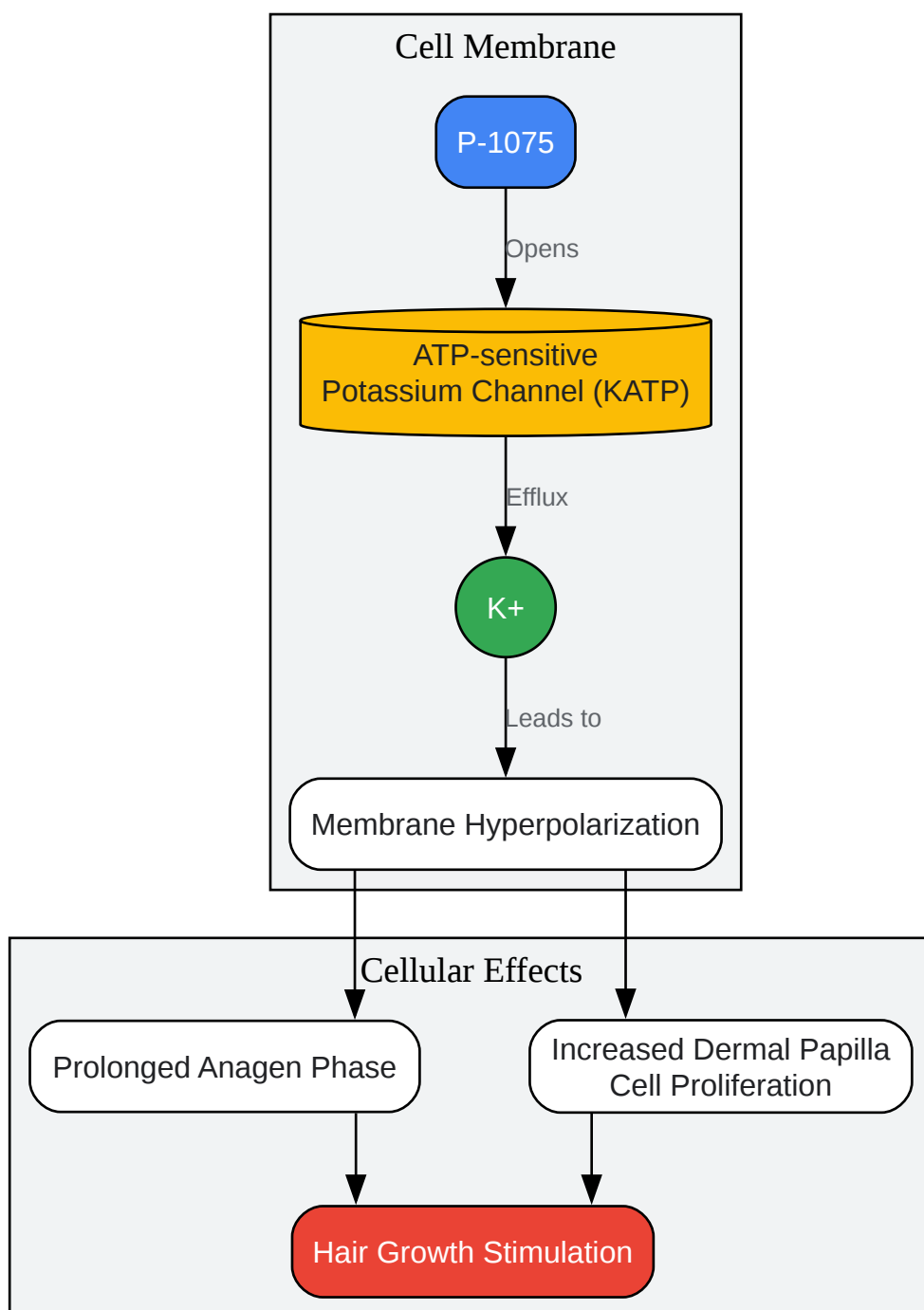
P-1075 is a potent potassium channel opener (PCO) that has demonstrated significant hair growth-promoting effects in preclinical studies. Its mechanism of action, which involves the direct opening of ATP-sensitive potassium (KATP) channels, distinguishes it from other treatments like minoxidil, which requires enzymatic activation. While **P-1075** reached Phase 2 clinical trials for androgenetic alopecia, the results have not been publicly disclosed, and its development was discontinued. This guide summarizes the existing preclinical evidence for **P-1075** and compares its efficacy and mechanism to established treatments like minoxidil and finasteride.

Mechanism of Action: Potassium Channel Opening

P-1075, like minoxidil, exerts its hair growth-stimulating effects by opening ATP-sensitive potassium (KATP) channels in the hair follicle cells.^{[1][2]} This leads to potassium ion efflux, which in turn causes hyperpolarization of the cell membrane. This hyperpolarization is thought

to prolong the anagen (growth) phase of the hair cycle and may also increase the proliferation of dermal papilla cells.

A key advantage of **P-1075** is that it is a direct-acting agent and does not require enzymatic conversion to an active form.[1][3] Minoxidil, in contrast, is a prodrug that must be converted to its active sulfate form by the sulfotransferase enzyme SULT1A1 in the hair follicle.[3][4] The variability in this enzyme's activity among individuals may explain why some people do not respond well to minoxidil treatment. **P-1075**'s direct mechanism could potentially offer a more consistent therapeutic effect.



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